

In-Depth Technical Guide to the Physicochemical Properties of 4-Chlorocatechol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the melting and boiling points of **4-Chlorocatechol**, a significant compound in environmental science and a key intermediate in the biodegradation of various chloroaromatic pollutants. This document outlines the experimental and predicted data for these physical properties, describes the methodologies for their determination, and presents a relevant biochemical pathway.

Data Presentation: Melting and Boiling Points

The melting and boiling points of **4-Chlorocatechol** are critical parameters for its purification, handling, and analysis. The following table summarizes the available quantitative data for these properties.

Physical Property	Value	Conditions	Data Type
Melting Point	90-94 °C	Atmospheric Pressure	Experimental (Literature)
90.5 °C	Atmospheric Pressure	Experimental[1]	
88-93 °C	Atmospheric Pressure	Experimental[2]	-
Boiling Point	140 °C	10.5 mmHg	Experimental[3]
267.1 ± 20.0 °C	760 mmHg	Predicted[4]	



Experimental Protocols

Accurate determination of melting and boiling points is fundamental to characterizing a chemical compound. The standard methods employed for a crystalline organic solid like **4-Chlorocatechol** are detailed below.

Melting Point Determination: Capillary Method

The melting point of **4-Chlorocatechol** is typically determined using the capillary method, which is a widely accepted and accurate technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry 4-Chlorocatechol is finely ground using a mortar
 and pestle. The open end of a capillary tube is then pressed into the powder. The tube is
 inverted and tapped gently to pack the sample into the sealed end, aiming for a sample
 height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).



Boiling Point Determination: Vacuum Distillation

Due to the relatively high boiling point of **4-Chlorocatechol** at atmospheric pressure and the potential for decomposition, its boiling point is experimentally determined under reduced pressure (vacuum distillation).

Apparatus:

- Round-bottom flask
- Claisen adapter
- Distillation head with thermometer
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump or water aspirator)
- Manometer
- Heating mantle
- Stirring mechanism (e.g., magnetic stir bar)

Procedure:

- Apparatus Assembly: The distillation apparatus is assembled with all ground glass joints
 properly sealed and greased to ensure a vacuum-tight system. A stir bar is placed in the
 round-bottom flask containing the 4-Chlorocatechol sample.
- Pressure Reduction: The system is connected to a vacuum source, and the pressure is gradually lowered to the desired level, as measured by a manometer.
- Heating and Distillation: The sample is heated gently with continuous stirring. As the liquid begins to boil, the vapor rises, and the temperature is recorded from a thermometer placed

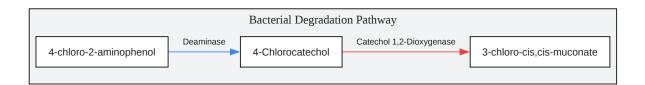


at the vapor outlet. The boiling point is the temperature at which the liquid and vapor are in equilibrium at the recorded pressure.

Condensation and Collection: The vapor is then passed through a condenser, where it is
cooled and returns to a liquid state before being collected in the receiving flask. The
temperature and pressure are recorded throughout the distillation.

Mandatory Visualization: Biochemical Pathway

4-Chlorocatechol is a key intermediate in the microbial degradation of the environmental pollutant 4-chloro-2-aminophenol. The following diagram illustrates this biochemical pathway as observed in Burkholderia sp. RKJ 800.



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Bacterial degradation pathway of 4-chloro-2-aminophenol.

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